

Part 1: Core Hazard Assessment and Personal Protective Equipment (PPE)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-2-((3-Chlorophenoxy)methyl)oxirane

CAS No.: 129098-53-9

Cat. No.: B143866

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(S)-2-((3-Chlorophenoxy)methyl)oxirane's structure suggests significant chemical reactivity and potential biological activity. The strained three-membered oxirane ring is susceptible to nucleophilic attack, making it reactive toward biological macromolecules. The chlorinated phenol moiety imparts potential aquatic and environmental toxicity.

Anticipated Hazards:

- **Skin and Eye Irritation/Corrosion:** Epoxides are frequently irritating and can cause severe eye damage.
- **Skin Sensitization:** May cause an allergic skin reaction upon repeated contact.
- **Mutagenicity/Carcinogenicity:** Many simple epoxides, such as ethylene oxide and methyloxirane, are classified as mutagens and suspected carcinogens.^{[1][2][3]} This potential must be assumed for novel derivatives.
- **Toxicity:** The compound is likely harmful if inhaled, swallowed, or absorbed through the skin.

- **Environmental Hazard:** As a chlorinated organic compound, it is expected to be toxic to aquatic life with long-lasting effects.

Mandatory Personal Protective Equipment (PPE): Given the anticipated hazards, the following PPE is the minimum requirement for handling this substance in any capacity:

- **Hand Protection:** Chemical-resistant gloves, such as butyl rubber or laminate film gloves. Standard nitrile gloves may not offer sufficient protection against prolonged contact. Always inspect gloves prior to use.[\[4\]](#)
- **Eye and Face Protection:** Tightly fitting chemical safety goggles and a face shield are essential to protect against splashes.[\[5\]](#)
- **Skin and Body Protection:** A chemically resistant lab coat or apron worn over full-length clothing and closed-toe shoes.
- **Respiratory Protection:** All handling of the neat material or solutions, including disposal procedures, must be conducted within a certified chemical fume hood to prevent inhalation of vapors.[\[6\]](#)

Part 2: Waste Characterization and Regulatory Compliance

Any **(S)-2-((3-Chlorophenoxy)methyl)oxirane** intended for discard, including unused product, contaminated materials, and spill cleanup debris, must be treated as hazardous waste.

Under the U.S. Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA), hazardous waste is categorized in several ways. This compound is not explicitly named on the "U" or "P" lists of discarded commercial chemical products.[\[7\]](#) Therefore, its classification will likely be based on its characteristics or the process that generated it.

- **Characteristic Waste:** The waste may be classified by its characteristics, such as ignitability (D001), corrosivity (D002), or reactivity (D003).[\[8\]](#)
- **Listed Waste:** More commonly, waste containing this compound will be designated as an "F-listed" waste from non-specific sources. Given its nature as a halogenated organic

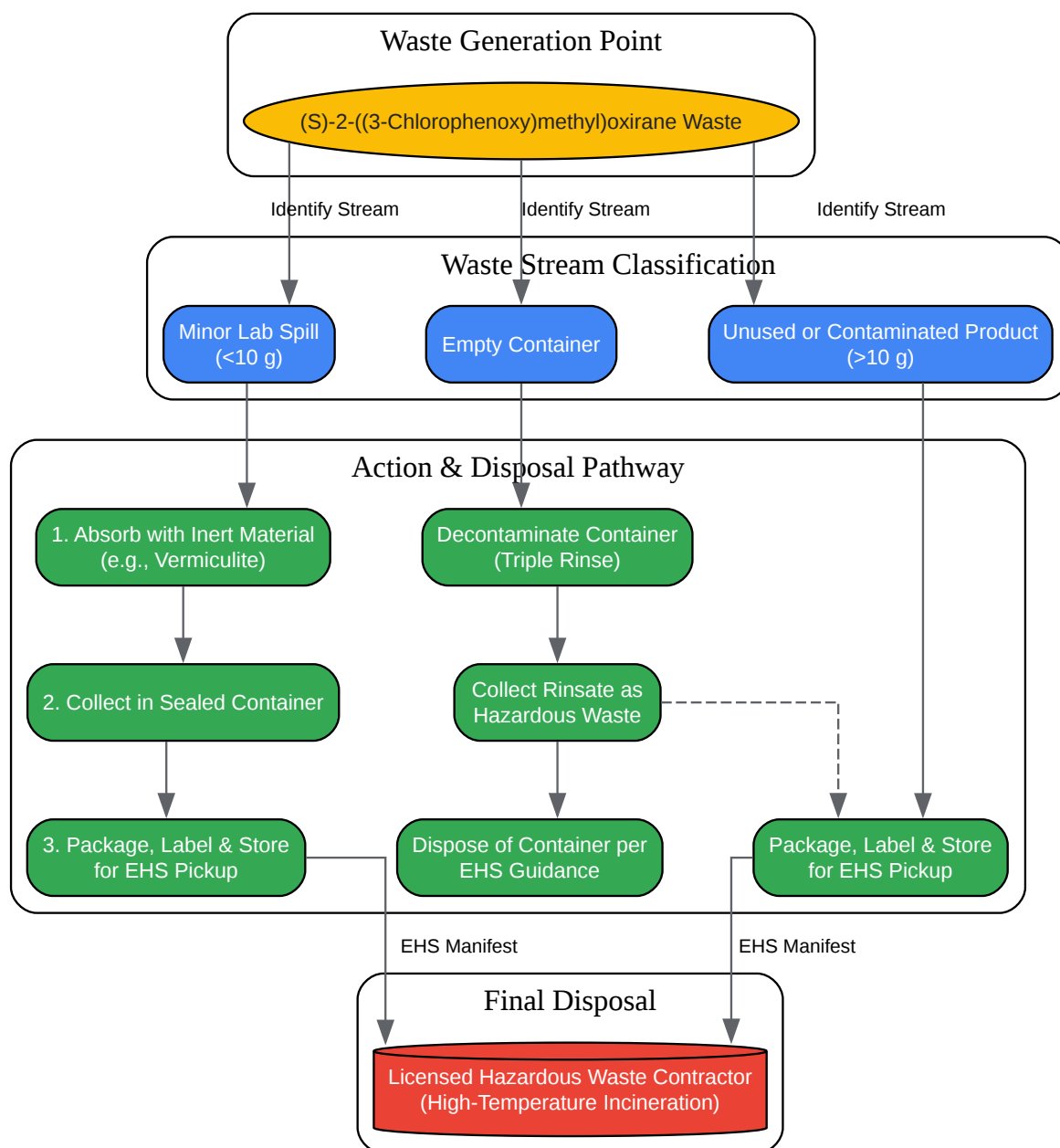
compound, it could fall under codes such as:

- F002: The following spent halogenated solvents... and still bottoms from the recovery of these spent solvents.[9]
- F023/F026: Wastes from the production of materials on equipment previously used for manufacturing tri-, tetra-, or pentachlorophenols or benzenes.[8][10]

The definitive waste code must be assigned by your EHS department. They will ensure compliance with federal, state, and local regulations, which can be more stringent than federal rules.[11]

Part 3: Disposal Decision Workflow

The following diagram outlines the decision-making process for managing waste streams of **(S)-2-((3-Chlorophenoxy)methyl)oxirane**.



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Caption: Decision workflow for managing different waste streams of (S)-2-((3-Chlorophenoxy)methyl)oxirane.

Part 4: Standard Operating Procedures (SOPs) for Disposal

SOP 1: Bulk, Unused, and Contaminated Product Disposal

This is the primary disposal route for any quantity of the chemical that is no longer needed.

- Consult EHS: Contact your institution's EHS office to schedule a hazardous waste pickup and confirm the correct waste code.
- Packaging:
 - Ensure the chemical is in a sealed, leak-proof container that is chemically compatible. The original container is preferred.
 - If the original container is compromised, transfer the waste to a new, appropriate container in a chemical fume hood.
 - Do not mix this waste with other chemical waste streams unless explicitly approved by EHS.
- Labeling: Affix a hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**(S)-2-((3-Chlorophenoxy)methyl)oxirane.**"
 - The specific hazard characteristics (e.g., Toxic, Irritant, Environmental Hazard).
 - The accumulation start date.
- Storage: Store the container in a designated satellite accumulation area. This area should be a secondary containment bin in a cool, dry, well-ventilated location, away from incompatible materials like strong oxidizing agents or amines.^[5]
- Pickup: Await collection by trained EHS personnel or a licensed hazardous waste contractor.

SOP 2: Minor Laboratory Spill Management

This procedure applies to small spills (e.g., <10 g or mL) in a contained area like a fume hood.

- **Safety First:** Ensure all appropriate PPE is worn. If the spill is outside a fume hood, evacuate the immediate area and alert others.
- **Containment:** Prevent the spill from spreading. For liquid spills, surround the area with an absorbent material.
- **Absorption:** Cover the spill with an inert absorbent material such as vermiculite, dry sand, or a commercial chemical absorbent.^[11] Do not use combustible materials like paper towels as the primary absorbent.
- **Collection:** Carefully sweep or scoop the absorbed material into a designated, sealable hazardous waste container (e.g., a labeled bucket or wide-mouth jar).
- **Final Cleaning:** Wipe the spill area with a cloth or sponge dampened with a suitable solvent (e.g., acetone), working from the outside in. Place the cleaning materials into the same hazardous waste container.
- **Disposal:** Seal, label, and store the container of spill debris as described in SOP 1 for EHS pickup.

SOP 3: Empty Container Management

An "empty" container that held this chemical is still considered hazardous waste.

- **Decontamination:** The preferred method is triple rinsing. This must be done in a chemical fume hood.
 - Rinse the container three times with a small amount of a suitable solvent (e.g., acetone).
 - Crucially, collect all rinsate in a designated hazardous waste container.^[4] This rinsate is now hazardous waste and must be disposed of according to SOP 1.
- **Disposal of Rinsed Container:**

- After triple rinsing, let the container air dry completely in the back of the fume hood.
- Deface or remove the original label.
- Consult your EHS office. Some institutions may allow the disposal of triple-rinsed containers in normal laboratory glass waste, while others may require them to be collected separately.

Part 5: Data Summary Table

Parameter	Information	Source
Chemical Name	(S)-2-((3-Chlorophenoxy)methyl)oxirane	N/A
CAS Number	129098-53-9	[12]
Anticipated Hazards	Skin/Eye Irritant, Skin Sensitizer, Potential Mutagen/Carcinogen, Aquatic Toxicity	[1][3]
Required PPE	Chemical Goggles & Face Shield, Resistant Gloves (e.g., Butyl), Lab Coat	[4][5]
Primary Disposal Route	Collection by a licensed hazardous waste contractor for high-temperature incineration.	[4][5][6]
Spill Cleanup	Absorb with inert material, collect in a sealed container for hazardous waste disposal.	[11]

Part 6: References

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